

# (1-Adamantylthio)acetic Acid: A Review of Limited Available Literature

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## Compound of Interest

Compound Name: (1-Adamantylthio)acetic acid

Cat. No.: B187780

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**(1-Adamantylthio)acetic acid**, a molecule incorporating the bulky, lipophilic adamantane cage structure linked to a hydrophilic acetic acid via a thioether bond, presents a scaffold of potential interest in medicinal chemistry. The adamantane moiety is a well-established pharmacophore known to enhance the therapeutic properties of various drugs by increasing their lipophilicity and metabolic stability. However, a comprehensive review of the scientific literature reveals a significant lack of detailed studies specifically focused on **(1-Adamantylthio)acetic acid**. While its chemical structure suggests potential biological activity, dedicated research on its synthesis, pharmacological effects, and mechanism of action is not readily available in the public domain.

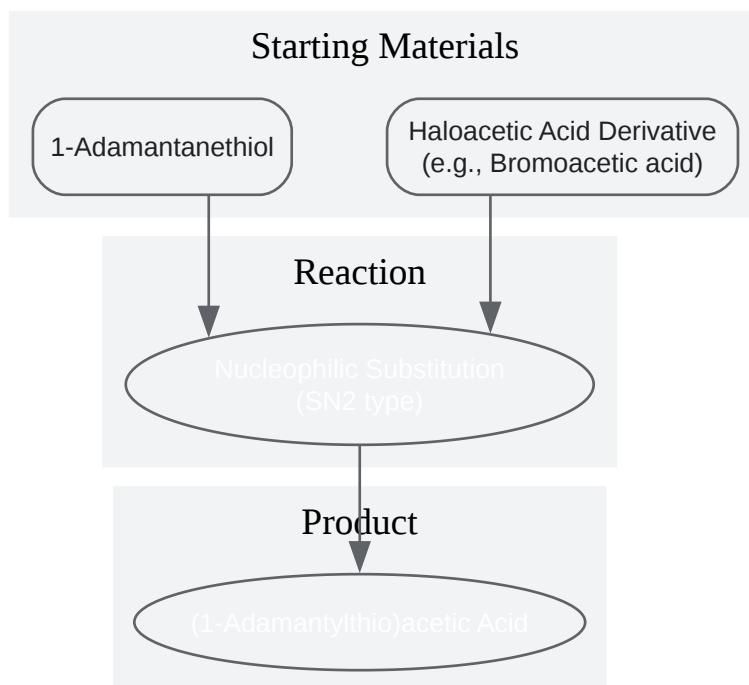
## Chemical Properties

Property	Value	Source
IUPAC Name	(Adamantan-1-yl)sulfanylacetic acid	Sigma-Aldrich[1]
CAS Number	95769-28-1	Sigma-Aldrich[1]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>2</sub> S	Sigma-Aldrich[1]
Molecular Weight	226.34 g/mol	Sigma-Aldrich[1]
InChI Key	DMZIQLZIXCFDQQ-UHFFFAOYSA-N	Sigma-Aldrich[1]

## Synthesis

Detailed experimental protocols for the synthesis of **(1-Adamantylthio)acetic acid** are not explicitly described in the reviewed literature. However, general synthetic strategies for analogous adamantane thioether derivatives can be inferred. The synthesis would likely involve the reaction of a haloacetic acid derivative with 1-adamantanethiol.

Below is a conceptual workflow for a potential synthesis route.



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Caption: Conceptual workflow for the synthesis of **(1-Adamantylthio)acetic acid**.

## Biological Activity

There is a notable absence of published research detailing the biological activities of **(1-Adamantylthio)acetic acid**. While the adamantane scaffold is present in numerous approved drugs with diverse therapeutic applications, including antiviral, antidiabetic, and neuroprotective agents, the specific effects of the **(1-Adamantylthio)acetic acid** structure have not been characterized.

Research on structurally related compounds, such as 1-adamantylthiopyridines, has indicated potential antibacterial, antimalarial, and anticancer activities. This suggests that the adamantylthio moiety could be a valuable component in the design of new therapeutic agents. However, without direct experimental evidence, the pharmacological profile of **(1-Adamantylthio)acetic acid** remains speculative.

## Experimental Protocols and Quantitative Data

The core requirement for an in-depth technical guide is the availability of detailed experimental methodologies and quantitative data. Unfortunately, the comprehensive literature search did not yield any specific experimental protocols for assays involving **(1-Adamantylthio)acetic acid**. Consequently, there is no quantitative data such as IC<sub>50</sub> values, Ki values, or pharmacokinetic parameters to summarize in tabular form.

## Signaling Pathways

Given the lack of research on the biological effects of **(1-Adamantylthio)acetic acid**, there is no information available regarding its mechanism of action or any signaling pathways it may modulate. Therefore, the creation of diagrams for signaling pathways is not possible at this time.

## Conclusion

While the structural components of **(1-Adamantylthio)acetic acid** hint at potential pharmacological relevance, the current body of scientific literature is insufficient to provide a detailed technical guide. There is a clear need for foundational research to establish its synthetic routes, characterize its physicochemical properties, and investigate its biological activities. Such studies would be the first step in determining if this compound or its derivatives hold promise for future drug development efforts. Researchers in the field are encouraged to explore this molecule to fill the existing knowledge gap.

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## References

- 1. (1-Adamantylthio)acetic acid | 95769-28-1 [sigmaaldrich.com]
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